

# Troubleshooting low fluorescence signal with Sulfo-Cy5 azide

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## **Technical Support Center: Sulfo-Cy5 Azide**

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered when using **Sulfo-Cy5 azide** for fluorescent labeling.

### **Troubleshooting Guide: Low Fluorescence Signal**

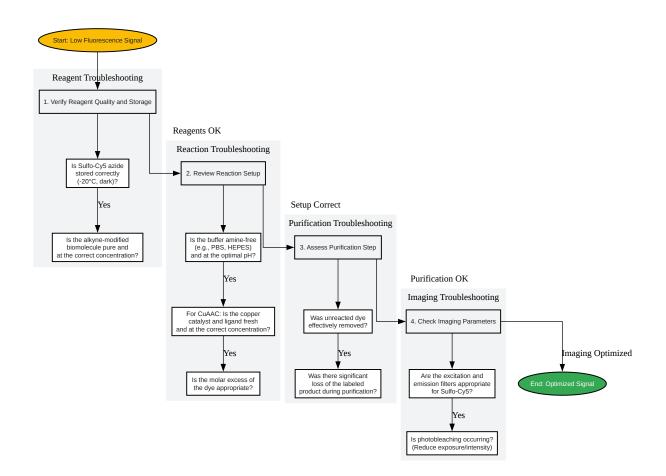
A low or absent fluorescence signal is one of the most common issues when working with **Sulfo-Cy5 azide**. This guide provides a systematic approach to identifying and resolving the root cause of the problem.

# Q1: My Sulfo-Cy5 azide labeling reaction resulted in a very low fluorescence signal. What are the potential causes and how can I fix it?

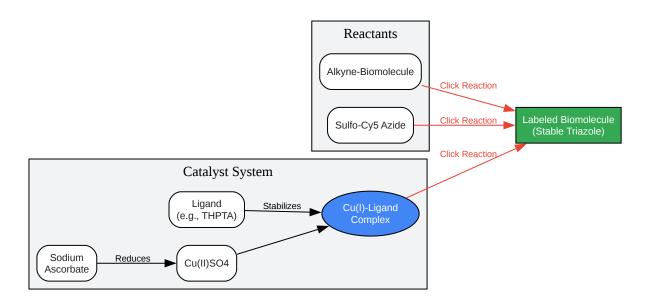
A low fluorescence signal after labeling can stem from issues with the reagents, the reaction conditions, or the purification process. Below is a step-by-step guide to troubleshoot this problem.

Troubleshooting Workflow









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